

GNE-7915 Technical Support Center: Solubility and Stability in DMSO

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Compound of Interest

Compound Name: GNE-7915

Cat. No.: B15607299

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and stability of **GNE-7915** when using Dimethyl Sulfoxide (DMSO) as a solvent. Find troubleshooting tips and frequently asked questions to ensure the successful application of **GNE-7915** in your experiments.

Properties of GNE-7915

Property	Value	Reference
Molecular Weight	443.40 g/mol	[1] [2] [3] [4]
Formula	C ₁₉ H ₂₁ F ₄ N ₅ O ₃	[1] [2] [3] [4]
CAS Number	1351761-44-8	[1] [2] [4] [5] [6]
Purity	>98%	[2] [5] [6]
Appearance	Crystalline solid; Off-white to light yellow	[2] [4]

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **GNE-7915**?

A1: The recommended solvent for **GNE-7915** is Dimethyl Sulfoxide (DMSO).[\[2\]](#)[\[3\]](#) It is sparingly soluble in other solvents like ethanol and insoluble in water.[\[1\]](#)

Q2: What is the maximum solubility of **GNE-7915** in DMSO?

A2: The reported solubility of **GNE-7915** in DMSO varies across different suppliers, ranging from 3 mg/mL to as high as 105 mg/mL.[2][7] Some sources indicate that warming or sonication may be necessary to achieve higher concentrations.[4] It is crucial to note that the hygroscopic nature of DMSO can significantly impact solubility; therefore, using fresh, anhydrous DMSO is highly recommended.[1][4][7]

Q3: How should I prepare a stock solution of **GNE-7915** in DMSO?

A3: To prepare a stock solution, it is advised to use fresh, anhydrous DMSO.[1][4][7] For instance, to prepare a 50 mM solution, you would dissolve 22.17 mg of **GNE-7915** in 1 mL of DMSO. Assistance with dissolution can be achieved through warming or low-frequency sonication.[4][7]

Q4: How should I store the solid **GNE-7915** compound?

A4: Solid **GNE-7915** should be stored in a dry, dark place.[5] For short-term storage, 0-4°C is suitable, while long-term storage at -20°C is recommended.[5]

Q5: How should I store **GNE-7915** stock solutions in DMSO?

A5: Aliquot the DMSO stock solution into single-use vials to avoid repeated freeze-thaw cycles.[1][8] For short-term storage (up to 1 month), -20°C is recommended.[1][8] For long-term storage (up to 1-2 years), -80°C is the preferred temperature.[1][4]

Q6: Is **GNE-7915** stable in DMSO?

A6: **GNE-7915** is generally stable in DMSO when stored under the recommended conditions (frozen at -20°C or -80°C).[1][4][8] However, the stability can be compromised by the presence of water in the DMSO, which can lead to reduced solubility and potential degradation over time.[1][4][7]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation observed in stock solution upon storage	1. The concentration is too high. 2. The DMSO used was not anhydrous. 3. Improper storage conditions.	1. Gently warm the solution and vortex to redissolve. If precipitation persists, consider preparing a new, less concentrated stock solution. 2. Use fresh, high-purity, anhydrous DMSO. [1] [4] [7] 3. Ensure the stock solution is stored at the recommended temperature (-20°C or -80°C) and protected from light. [1] [4] [5] [8]
Inconsistent experimental results	1. Inaccurate concentration of the stock solution due to incomplete dissolution or precipitation. 2. Degradation of GNE-7915 due to improper storage or handling. 3. Repeated freeze-thaw cycles of the stock solution.	1. Before each use, visually inspect the stock solution for any precipitation. If present, warm and vortex to ensure homogeneity. 2. Prepare fresh stock solutions periodically and store them properly in aliquots. 3. Aliquot stock solutions into single-use volumes to avoid repeated freezing and thawing. [1] [8]
Difficulty dissolving GNE-7915 in DMSO	1. The DMSO has absorbed moisture. 2. The concentration attempted is too high.	1. Use a fresh, unopened bottle of anhydrous DMSO. [1] [4] [7] 2. Try preparing a lower concentration stock solution. You can also aid dissolution by gentle warming or sonication. [4] [7]

Quantitative Data Summary

GNE-7915 Solubility in DMSO

Solubility	Molar Concentration	Supplier/Reference	Notes
3 mg/mL	~6.76 mM	Cayman Chemical[2]	-
22 mg/mL	49.61 mM	Selleck Chemicals[1]	Use fresh DMSO as moisture can reduce solubility.
≥22.15 mg/mL	≥50 mM	RayBiotech[3]	-
50 mM	50 mM	Abcam	Warming may be required.
100 mg/mL	225.53 mM	MedchemExpress[4]	Ultrasonic assistance may be needed. Hygroscopic DMSO significantly impacts solubility.
105 mg/mL	236.81 mM	A2Z Chemical[7]	Low-frequency sonication can aid dissolution. Avoid using DMSO that has been open for a long time.

Storage and Stability of GNE-7915

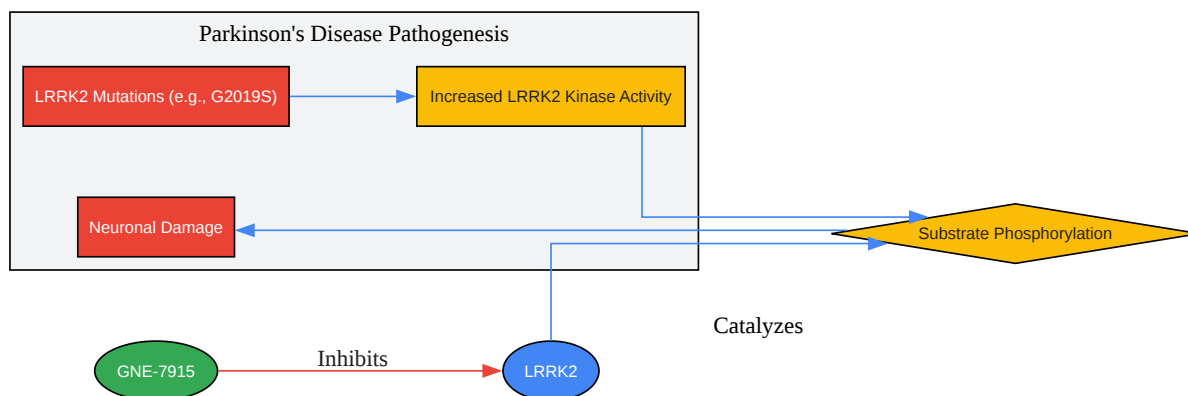
Form	Storage Temperature	Duration	Reference
Solid Powder	-20°C	3 years	[1]
In DMSO	-80°C	1-2 years	[1][4]
In DMSO	-20°C	1 month	[1][8]

Experimental Protocols

Preparation of a 50 mM GNE-7915 Stock Solution in DMSO

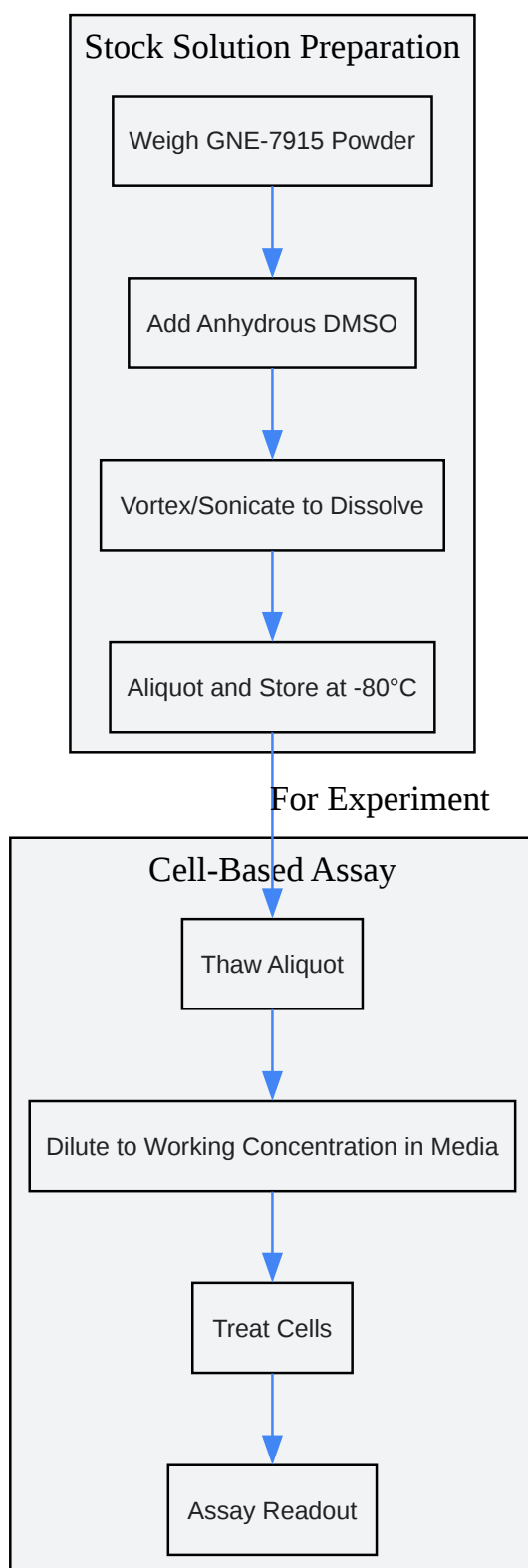
- Materials:
 - **GNE-7915** (solid powder)
 - Anhydrous, high-purity DMSO (new, unopened bottle recommended)
 - Sterile microcentrifuge tubes or vials
 - Calibrated balance
 - Vortex mixer
 - Water bath or sonicator (optional)
- Procedure:
 1. Allow the **GNE-7915** vial to equilibrate to room temperature before opening to prevent condensation.
 2. Weigh out 22.17 mg of **GNE-7915** powder and place it into a sterile vial.
 3. Add 1 mL of anhydrous DMSO to the vial.
 4. Cap the vial tightly and vortex thoroughly for 2-5 minutes to dissolve the compound.
 5. If the compound does not fully dissolve, you may gently warm the solution in a water bath (e.g., at 37°C) for a short period or use a sonicator until the solution is clear.[\[4\]](#)[\[7\]](#)
 6. Once completely dissolved, aliquot the stock solution into single-use, sterile vials.
 7. Store the aliquots at -80°C for long-term storage.[\[1\]](#)[\[4\]](#)

Visualizations



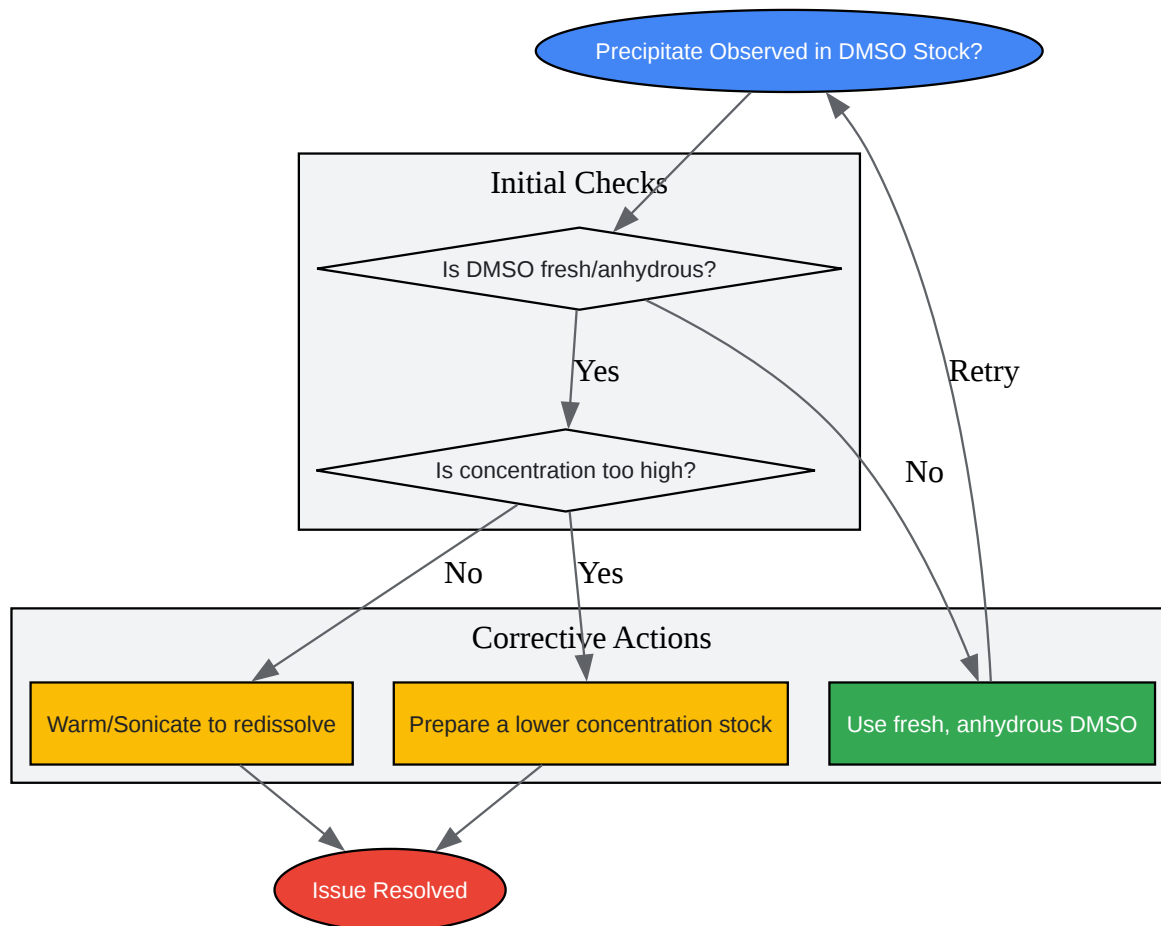
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Caption: LRRK2 Signaling Pathway and Inhibition by **GNE-7915**.



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Caption: Experimental Workflow for **GNE-7915** Application.



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Caption: Troubleshooting Decision Tree for **GNE-7915** Solubility Issues.

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